

Essential Safety and Logistical Information for Handling 4-Fluorophenyl Isocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluorophenyl isocyanate

Cat. No.: B073906

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for the handling of **4-Fluorophenyl isocyanate**, including detailed operational and disposal plans to foster a safe and compliant research environment.

Chemical Identifier:

- Name: **4-Fluorophenyl isocyanate**
- CAS Number: 1195-45-5[1]
- EC Number: 214-799-0[2]

Hazard Identification and Classification

4-Fluorophenyl isocyanate is a hazardous chemical that requires careful handling.[1][3]

Below is a summary of its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor.[2][3]
Acute toxicity, Oral	4	H302: Harmful if swallowed.[2][3]
Acute toxicity, Dermal	4	H312: Harmful in contact with skin.[2][3]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled.[2]
Serious eye irritation	2A	H319: Causes serious eye irritation.[2][3]
Respiratory sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2][3]
Skin sensitization	1	H317: May cause an allergic skin reaction.[2][3]
Additional Hazards	Lachrymator (substance which increases the flow of tears).[3][4]	

Signal Word: Danger[2][3]

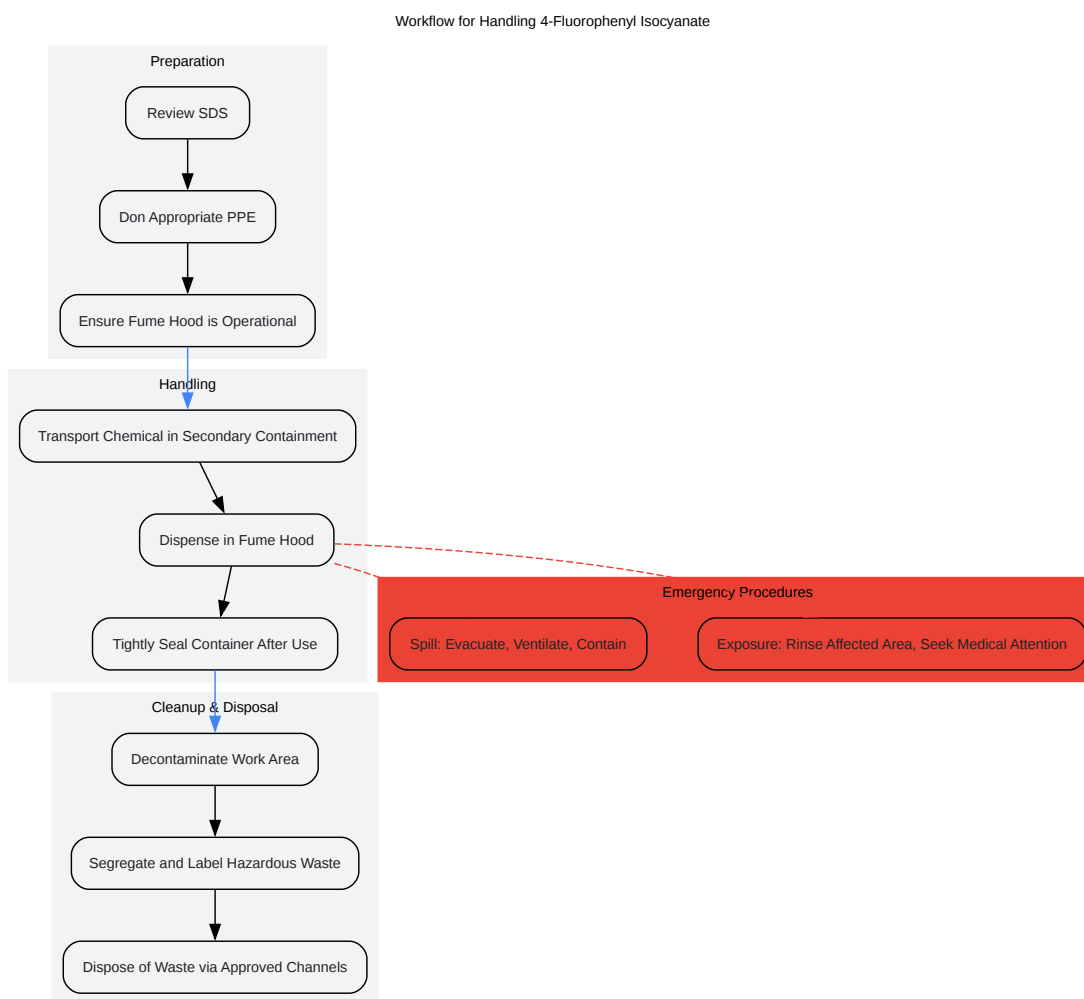
Personal Protective Equipment (PPE)

The use of appropriate PPE is the last line of defense against exposure and is mandatory when handling **4-Fluorophenyl isocyanate**.

PPE Type	Specifications
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved full-face respirator with organic vapor cartridges is recommended.[1][5] In case of inadequate ventilation, a supplied-air respirator may be necessary.[6]
Hand Protection	Chemical-resistant gloves such as neoprene, nitrile, or butyl rubber are required.[5][7] Standard disposable gloves are not sufficient.[5]
Eye Protection	Safety goggles or a full-face shield are essential if not using a full-face respirator.[5][7]
Skin and Body Protection	A disposable suit or coveralls to prevent skin contact.[5][7] Closed and properly fitted boots are also recommended.[8]

Experimental Workflow for Handling 4-Fluorophenyl Isocyanate

The following diagram outlines the standard operating procedure for safely handling **4-Fluorophenyl isocyanate** in a laboratory setting.



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Caption: Standard Operating Procedure for **4-Fluorophenyl Isocyanate**.

Operational Plans

Handling and Storage

- Handling: Always handle **4-Fluorophenyl isocyanate** in a well-ventilated area, preferably within a chemical fume hood.[3] Avoid breathing vapors or mist.[3] Prevent contact with skin, eyes, and clothing.[3] Use spark-proof tools and explosion-proof equipment.[4] Do not eat, drink, or smoke in the handling area.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3] The recommended long-term storage temperature is 2-8°C.[3] Keep away from heat, sparks, open flames, and other sources of ignition.[3] Isocyanates react with water to produce carbon dioxide, which can cause sealed containers to rupture; therefore, prevent moisture contamination.[4]

Accidental Release Measures

- Small Spills: For spills of less than 40 liters, evacuate the area of unprotected personnel and ensure adequate ventilation.[9] Remove all ignition sources.[3] Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[3][10] Place the absorbed material into a suitable, labeled container for disposal.[3]
- Large Spills: For larger spills, immediately evacuate the area and contact emergency services.

Disposal Plans

- Waste Disposal: Dispose of **4-Fluorophenyl isocyanate** and any contaminated materials as hazardous waste.[2] All waste disposal must be in accordance with local, state, and federal regulations.[2] Do not dispose of with municipal waste.[2]
- Contaminated PPE: Used disposable suits, gloves, and other contaminated PPE should be placed in a sealed, labeled container and disposed of as hazardous waste.

Emergency and First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air.[3] If not breathing, give artificial respiration.[3] If breathing is difficult, give oxygen.[3] Seek immediate medical attention.[1]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3][4] Seek medical attention if irritation or a rash occurs.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[4] Call a poison control center or doctor immediately.[1]

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